

Physical properties of 3-Methylcyclohex-2-en-1ol (boiling point, density)

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Compound of Interest

Compound Name: 3-Methylcyclohex-2-en-1-ol

Cat. No.: B1293851

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Physical Properties of 3-Methylcyclohex-2-en-1ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-Methylcyclohex-2-en-1-ol**, specifically its boiling point and density. This document is intended to serve as a valuable resource for laboratory researchers, chemists, and professionals involved in drug development and chemical synthesis.

Core Physical Properties

3-Methylcyclohex-2-en-1-ol (CAS No. 21378-21-2) is a cyclic alcohol with established physical characteristics that are critical for its handling, purification, and use in various chemical reactions. The experimentally determined values for its boiling point and density are summarized below.

Physical Property	Value	Conditions
Boiling Point	56 °C	at 1 mmHg[1][2][3]
Density	0.946 g/mL	at 25 °C[1][2][3]



Experimental Protocols

While the specific primary literature detailing the initial determination of these values for **3-Methylcyclohex-2-en-1-ol** is not readily available in general chemical databases, the following sections describe the standard and widely accepted methodologies for measuring the boiling point and density of liquid organic compounds. These protocols represent the likely experimental procedures used to obtain the cited data.

Determination of Boiling Point

The reported boiling point of 56 °C at a reduced pressure of 1 mmHg indicates that the compound has a relatively high boiling point at atmospheric pressure and is likely susceptible to decomposition at elevated temperatures. Vacuum distillation is the standard technique employed for such compounds.

Methodology: Vacuum Distillation

- Apparatus Setup: A distillation apparatus is assembled using a round-bottom flask, a Claisen adapter, a thermometer, a condenser, a receiving flask, and a vacuum source. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head leading to the condenser.
- Sample Preparation: The sample of **3-Methylcyclohex-2-en-1-ol** is placed in the round-bottom flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- System Evacuation: The apparatus is sealed and the vacuum pump is connected. The
 system is slowly evacuated to the desired pressure (in this case, 1 mmHg), which is
 monitored by a manometer.
- Heating: The distillation flask is gently heated using a heating mantle.
- Boiling Point Measurement: As the liquid begins to boil, the vapor rises, and the temperature
 reading on the thermometer will increase and then stabilize. This stable temperature, at
 which the liquid and vapor are in equilibrium and condensate is forming on the thermometer
 bulb, is recorded as the boiling point at that specific pressure.

Determination of Density



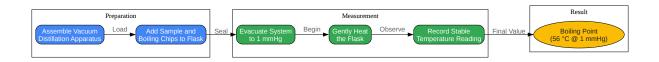
The density of a liquid is typically determined using a pycnometer or a digital density meter. These methods offer high precision and require a relatively small amount of sample.

Methodology: Pycnometry

- Pycnometer Calibration: A pycnometer, a glass flask with a precise and known volume, is thoroughly cleaned, dried, and weighed empty. It is then filled with a reference liquid of a known density (e.g., deionized water) at a specific temperature (e.g., 25 °C), and weighed again. The exact volume of the pycnometer is calculated from the mass and density of the reference liquid.
- Sample Measurement: The calibrated pycnometer is emptied, dried, and then filled with 3-Methylcyclohex-2-en-1-ol. The filled pycnometer is brought to the target temperature (25 °C) in a water bath to allow for thermal expansion or contraction.
- Weighing: The pycnometer containing the sample is carefully weighed.
- Density Calculation: The mass of the 3-Methylcyclohex-2-en-1-ol sample is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Visualized Experimental Workflows

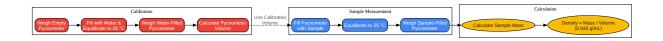
The following diagrams, generated using the DOT language, illustrate the logical workflows for the experimental determination of boiling point and density.



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Workflow for Boiling Point Determination via Vacuum Distillation





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Workflow for Density Determination using Pycnometry

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